

# Safety data sheet (SDS) for (Methoxymethyl)cyclopentane

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## Compound of Interest

Compound Name: (Methoxymethyl)cyclopentane

CAS No.: 2619-30-9

Cat. No.: B3064939

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## Technical Safety Guide:

### (Methoxymethyl)cyclopentane

CAS No. 2619-30-9 | Structure: Cyclopentyl-CH<sub>2</sub>-O-CH<sub>3</sub>

### Executive Identification & Critical Distinction

Warning: This compound is frequently conflated with Cyclopentyl Methyl Ether (CPME, CAS 5614-37-9) in database searches.[1] While they are structural isomers, they are distinct chemical entities with different physical properties.[1]

- Target Compound: **(Methoxymethyl)cyclopentane** (C<sub>7</sub>H<sub>14</sub>O)[1][2]
  - Structure: A cyclopentane ring attached to a methoxymethyl group (-CH<sub>2</sub>OCH<sub>3</sub>).[1][2]
- Common Confusion: CPME (C<sub>6</sub>H<sub>12</sub>O)[1]
  - Structure: A cyclopentane ring directly attached to a methoxy group (-OCH<sub>3</sub>).[1]

Implication for Researchers: Do not rely on CPME safety data sheets (SDS) for boiling points or flash points of this compound. This guide utilizes "Read-Across" toxicology and property estimation based on structural homologs (e.g., Cyclohexyl methyl ether) where specific empirical data for CAS 2619-30-9 is absent.[1]

## Chemical Identity & Predicted Properties

The following physical properties are derived from computational modeling and structural analogs (Cyclohexyl methyl ether, CAS 931-56-6) due to limited empirical data in public registries.

Property	Value (Estimated/Computed)	Scientific Rationale
Molecular Formula	C <sub>7</sub> H <sub>14</sub> O	Defined.[2][3]
Molecular Weight	114.19 g/mol	Defined.[2]
Boiling Point	~130–135 °C	Estimated.[1] Homolog CPME boils at 106°C; addition of -CH <sub>2</sub> - typically adds ~25°C.
Flash Point	~25–35 °C	Estimated.[1] Ethers of this MW typically flash ~100°C below BP.[1] Treat as Flammable Liquid.[1][4][5]
Density	~0.87 g/cm <sup>3</sup>	Based on CPME (0.86 g/cm <sup>3</sup> ) and Cyclohexyl methyl ether (0.87 g/cm <sup>3</sup> ).[1]
LogP (Octanol/Water)	1.9 (Computed)	Lipophilic.[1] Likely to penetrate skin and cell membranes.[1]
Solubility	Immiscible in water	Typical for C <sub>7</sub> ethers.[1]

## Hazard Identification (GHS Classification)

Based on the functional group chemistry (aliphatic ether) and molecular weight, the following GHS classifications are assigned as a conservative safety baseline.

## Physical Hazards

- Flammable Liquid (Category 3): H226 (Flammable liquid and vapor).[1]
  - Note: Treat as Category 2 (Highly Flammable) in protocols to ensure maximum safety margin.[1]
- Peroxide Formation (EUH019): May form explosive peroxides.
  - Mechanism: The methylene group (-CH<sub>2</sub>-) adjacent to the ether oxygen possesses -protons susceptible to radical abstraction by atmospheric oxygen, leading to hydroperoxide formation.[1]

## Health Hazards[3][4][5][7][8]

- Skin Corrosion/Irritation (Category 2): H315 (Causes skin irritation).[1][5]
  - Mechanism: Solvent defatting action on the stratum corneum.[1]
- Serious Eye Damage/Irritation (Category 2A): H319 (Causes serious eye irritation).[1][5]
- Specific Target Organ Toxicity - Single Exposure (Category 3): H336 (May cause drowsiness or dizziness).[4]
  - Mechanism: Central Nervous System (CNS) depression typical of volatile ethers.[1]

## Safe Handling Protocol: The "Self-Validating" Workflow

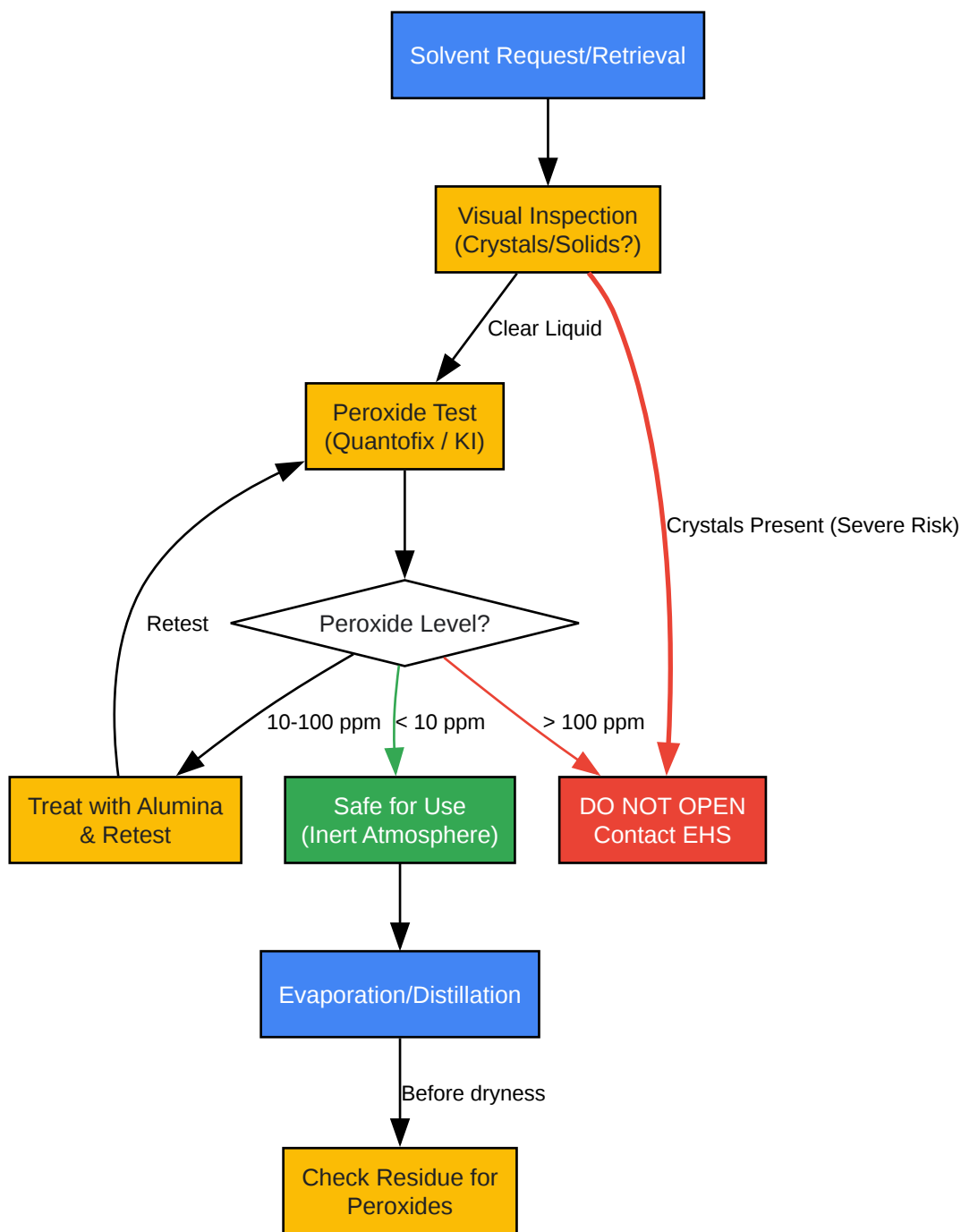
Handling ethers requires a proactive, cyclical safety approach.[1] This protocol ensures that the solvent's stability is validated before every use.[1]

## Step-by-Step Methodology

- Receipt & Labeling:

- Upon receipt, mark the bottle with the Date Received and Date Opened.[1]
- Rule: Discard or test 12 months after receipt or 6 months after opening.[1]
- Peroxide Validation (The "Go/No-Go" Step):
  - Reagent: Quantofix® Peroxide 100 test strips (or equivalent KI starch paper).
  - Protocol: Dip strip into solvent.
    - 0-10 mg/L: Safe to use.[1]
    - 10-100 mg/L:STOP. Treat with activated alumina or molecular sieves to remove peroxides.[1] Retest.
    - >100 mg/L:CRITICAL. Do not touch the cap. Contact EHS for specialized disposal (bomb squad/hazmat).[1]
- Inert Atmosphere Transfer:
  - Use a cannula or syringe technique under Nitrogen/Argon balloon to prevent oxygen ingress.[1]
  - Why: Continual exposure to air accelerates the radical chain reaction forming peroxides. [1]
- Reaction Quenching:
  - Ensure reaction mixtures containing this solvent are quenched (e.g., with aqueous ammonium chloride) before rotary evaporation.[1]
  - Danger:[3][4][5] Concentrating peroxide-containing ethers via distillation/rotovap is the primary cause of laboratory explosions.

## Workflow Visualization



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Figure 1: Decision logic for the safe handling of peroxide-forming ethers.

## Emergency Response Architecture

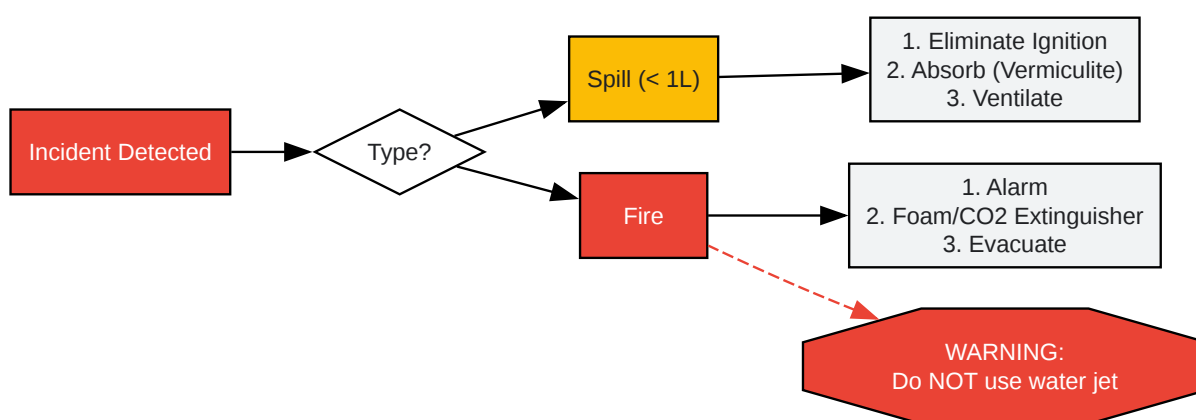
### Fire Fighting Measures

- Media: Alcohol-resistant foam, Dry chemical, or CO<sub>2</sub>.<sup>[1]</sup>
  - Contraindication: Do NOT use a solid water stream. Since the density (0.87) is less than water, the burning solvent will float on top, spreading the fire.<sup>[1]</sup>
- Specific Hazard: Vapors are heavier than air (Vapor Density > 1) and will travel along the floor to distant ignition sources (hot plates, sparks).<sup>[1]</sup>

## Accidental Release (Spill)

- Evacuate & Ventilate: Remove all ignition sources immediately.
- PPE: Wear nitrile gloves (splash protection) or PVA gloves (immersion), safety goggles, and a respirator if ventilation is poor.<sup>[1]</sup>
- Containment: Use non-combustible absorbents (Vermiculite, Sand).<sup>[1]</sup>
  - Prohibited: Do not use sawdust or paper towels, as these increase surface area and flammability.<sup>[1]</sup>

## Emergency Logic Diagram



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Figure 2: Immediate response protocols for ether-based incidents.

## Toxicology & Exposure Controls

Note: Due to the lack of specific toxicological data for CAS 2619-30-9, data is extrapolated from the structural homolog CPME and Methyl tert-butyl ether (MTBE).[1]

## Acute Toxicity (Predicted)

- Oral (Rat): LD50 estimated > 2000 mg/kg (Category 5 or Unclassified).[1]
- Inhalation: High concentrations may cause anesthesia.
- Aspiration Hazard: Due to low viscosity and surface tension, ingestion may lead to chemical pneumonitis if vomited.[1]

## Exposure Limits

- OEL (Occupational Exposure Limit): Not established.
- Recommendation: Adhere to the limits for CPME as a benchmark:
  - TWA (8h): 20 ppm.[1]
  - STEL: 50 ppm.[1]

## Engineering Controls

- Fume Hood: Mandatory. Do not use on an open benchtop.[1]
- Grounding: All metal containers must be grounded during transfer to prevent static discharge ignition.

## References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 21357280, **(Methoxymethyl)cyclopentane**. [1] Retrieved from [[Link](#)][1]
- Clark, D. E. (2001). Peroxides and Peroxide-Forming Compounds. [1] Chemical Health and Safety, 8(5), 12-22. [1] (Standard protocol for ether peroxide management). [1]
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## Sources

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- [3. 96-37-7 | CAS DataBase \[m.chemicalbook.com\]](#)
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